

A Technical Guide to the Cellular Effects of Spermine NONOate

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Compound of Interest

Compound Name: Spermine NONOate

Cat. No.: B12422451

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Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

Spermine NONOate ((Z)-1-[N-[3-aminopropyl]-N-[4-(3-aminopropylammonio) butyl]-amino]diazene-1-ium-1,2-diolate) is a member of the diazeniumdiolate (NONOate) class of compounds, which are widely utilized in biomedical research for their ability to spontaneously release nitric oxide (NO) under physiological conditions.^{[1][2]} As a gaseous signaling molecule, NO is a critical regulator of numerous cellular processes, including vasodilation, neurotransmission, and host defense.^[1] The predictable, pH-dependent decomposition of **Spermine NONOate** makes it an invaluable tool for investigating the multifaceted biological roles of NO at the cellular and molecular levels.^{[2][3]}

This technical guide provides an in-depth overview of the core biological effects of **Spermine NONOate** at the cellular level. It details its mechanism of action, summarizes key quantitative data, outlines common experimental protocols, and visualizes the principal signaling pathways it modulates.

Physicochemical Properties and Nitric Oxide Release Kinetics

Spermine NONOate is a water-soluble solid that functions as a reliable NO donor.^[2] Its defining characteristic is the spontaneous, first-order dissociation in aqueous solutions at physiological temperature and pH to release NO.^{[1][3]} This decomposition is proton-initiated; the compound is relatively stable at basic pH but readily releases NO in the presence of protons.^[3] The rate of NO release is a critical parameter for experimental design, and key kinetic data for **Spermine NONOate** are summarized below.

Table 1: Physicochemical and Kinetic Properties of **Spermine NONOate**

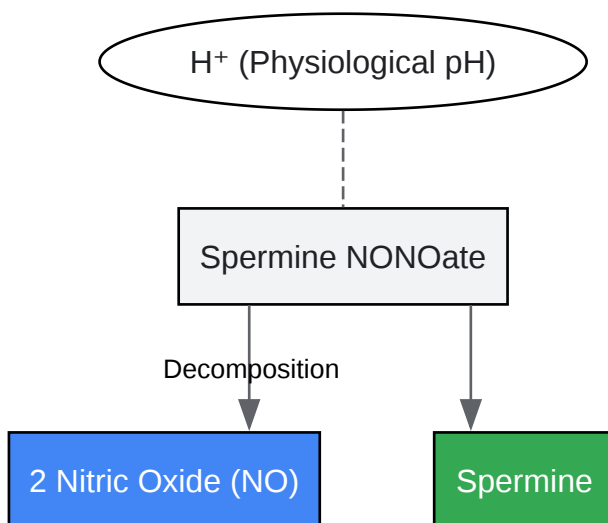
Parameter	Value	Conditions	Citation(s)
Molecular Weight	262.35 g/mol	N/A	[1]
Moles of NO Released	1.7 - 2.0 moles per mole of compound	pH 7.4	[1][4]
Half-life ($t_{1/2}$)	37 ± 3 min	Chromaffin cells	[5]
Half-life ($t_{1/2}$)	~39 min	37°C, pH 7.4	[1][6]

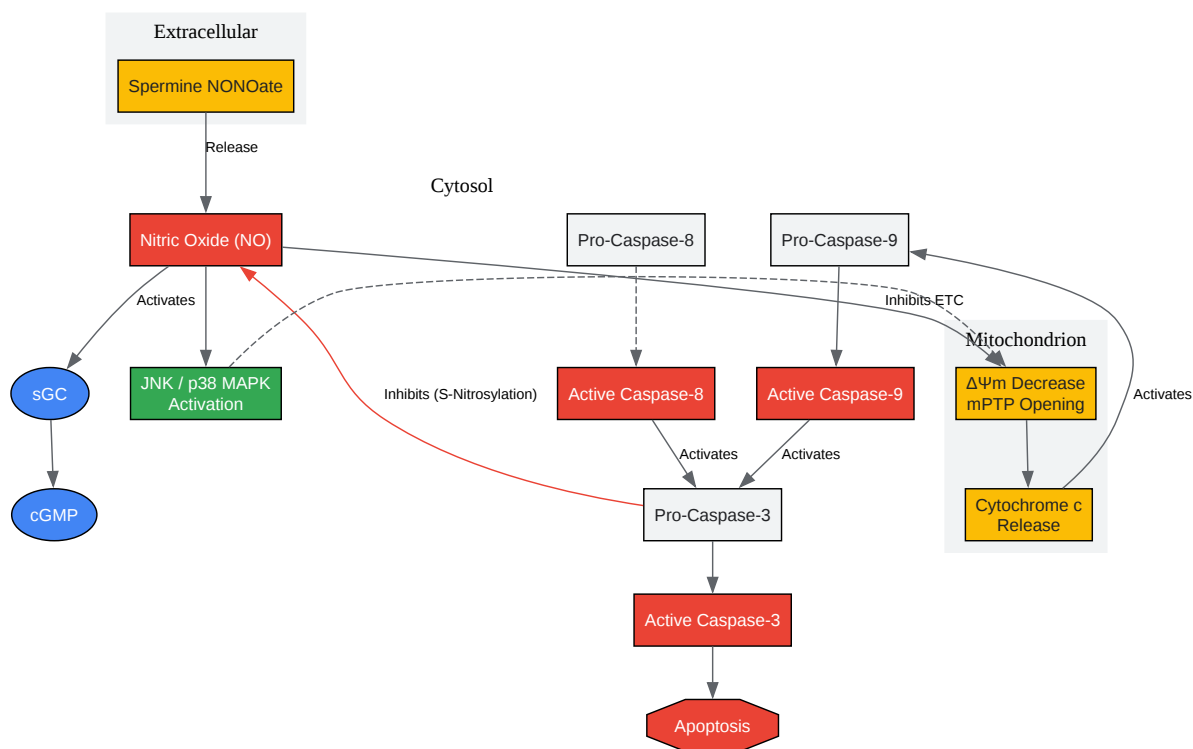
| Decomposition Rate Constant | $0.019 \pm 0.002 \text{ min}^{-1}$ | 37°C, pH 7.4 |[4] |

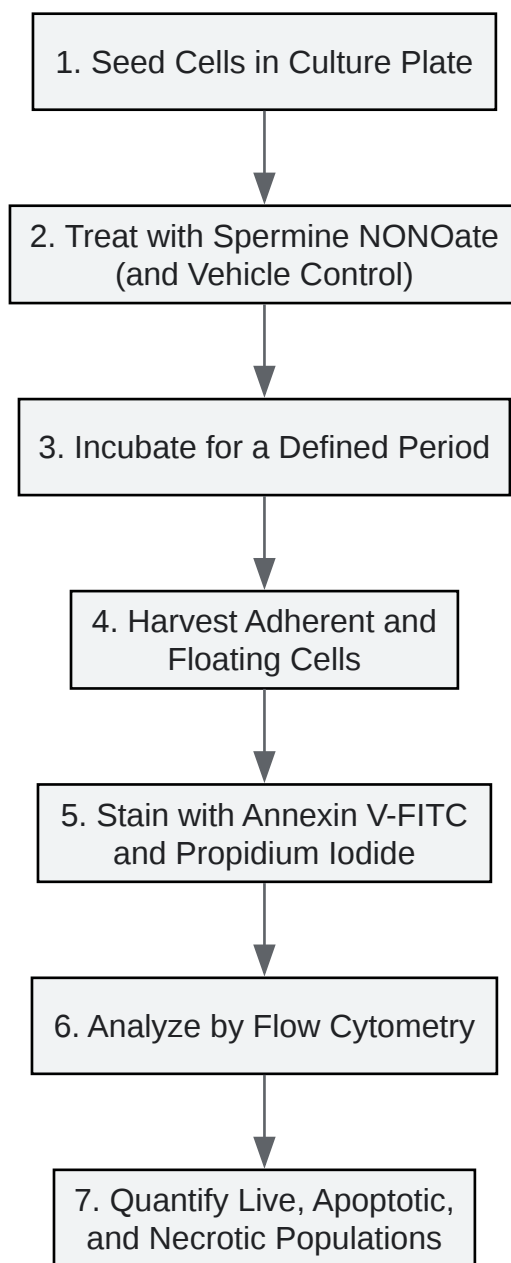
Core Mechanism of Action

The biological effects of **Spermine NONOate** are overwhelmingly attributed to the release of nitric oxide and the subsequent actions of NO on cellular targets. The parent spermine molecule, a natural polyamine, can also have biological effects, such as inducing apoptosis by triggering cytochrome c release and caspase-3 activation in cell-free systems.^{[7][8]} However, in the context of **Spermine NONOate** treatment, the rapid and significant flux of NO is the primary driver of the observed cellular responses.

Upon dissolution in a physiological buffer (pH 7.4, 37°C), **Spermine NONOate** undergoes proton-dependent decomposition to liberate two molecules of nitric oxide and the original spermine polyamine.^{[1][3]}







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